

An In-depth Technical Guide to 2-Iodo-6-methylpyridine

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Compound of Interest

Compound Name: 2-Iodo-6-methylpyridine

Cat. No.: B1337604

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This guide provides an in-depth overview of the chemical properties and synthesis of **2-Iodo-6-methylpyridine**, a key intermediate in various chemical syntheses. The information is tailored for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Properties and Data

2-Iodo-6-methylpyridine is a substituted pyridine derivative. The inclusion of an iodine atom makes it a versatile reagent, particularly in cross-coupling reactions where the iodo-group can be readily substituted.

Identifier	Value	Source
Molecular Formula	C ₆ H ₆ IN	[1]
Molecular Weight	219.02	[1]
CAS Number	62674-71-9	[1]
Boiling Point	222.1±20.0 °C (Predicted)	[1]
Density	1.810±0.06 g/cm ³ (Predicted)	[1]

Experimental Protocols

A common method for the synthesis of **2-iodo-6-methylpyridine** involves the halogen exchange reaction from a corresponding bromo- or chloro-pyridine. A general procedure is outlined below.

Synthesis of **2-iodo-6-methylpyridine** from 2-Bromo-6-methylpyridine:

This procedure details the conversion of 2-bromo-6-methylpyridine to **2-iodo-6-methylpyridine** using sodium iodide and acetyl chloride.

- Materials:
 - 2-Bromo-6-methylpyridine
 - Anhydrous acetonitrile
 - Sodium iodide
 - Acetyl chloride
 - Potassium carbonate/sodium bisulfite solution
 - Anhydrous sodium sulfate
- Procedure:
 - To a solution of 2-bromo-6-methylpyridine (1.0 eq) in anhydrous acetonitrile, add sodium iodide (1.6 eq).
 - Slowly add acetyl chloride (2.1 eq) dropwise to the mixture. The reaction mixture will form a light-yellow suspension.
 - Heat the suspension to reflux and monitor the reaction progress using gas chromatography (GC).
 - After an appropriate time (e.g., 16 hours), cool the reaction mixture.
 - The organic phases are combined and washed with a potassium carbonate/sodium bisulfite solution.

- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- The crude **2-iodo-6-methylpyridine**, obtained as a dark oil, can often be used in subsequent reactions without further purification.
- Confirmation of Product:
 - The structure of the product can be confirmed by ¹H NMR spectroscopy. For **2-iodo-6-methylpyridine** in CDCl₃, the expected peaks are: δ 2.52 (s, 3H), 7.10 (d, 1H, J = 7.51 Hz), 7.20 (t, 1H, J = 7.69 Hz), 7.58 (d, 1H, J = 7.69 Hz).[1][2]

Logical Relationship of Compound Information

The following diagram illustrates the relationship between the key attributes of **2-iodo-6-methylpyridine**.

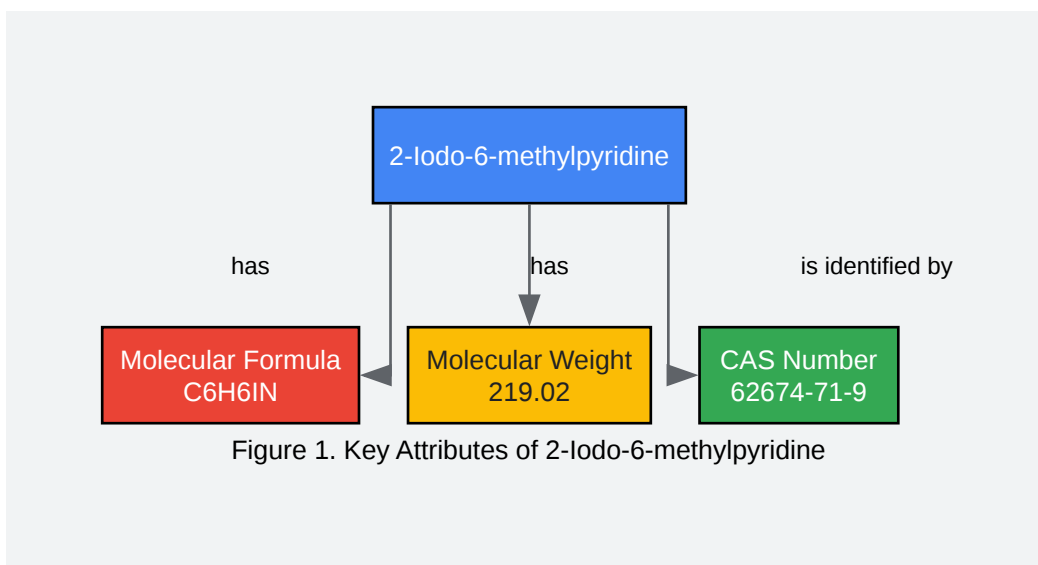


Figure 1. Key Attributes of 2-iodo-6-methylpyridine

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Figure 1. Key Attributes of **2-iodo-6-methylpyridine**

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References

- 1. 2-Iodo-6-methylpyridine CAS#: 62674-71-9 [m.chemicalbook.com]
- 2. 2-Iodo-6-methylpyridine | 62674-71-9 [chemicalbook.com]
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